

"Butanenitrile, 4-(dichlorophenylsilyl)-" literature review and background

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An In-Depth Technical Guide to Butanenitrile, 4- (dichlorophenylsilyl)-

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Direct experimental data and literature for "**Butanenitrile**, **4-(dichlorophenylsilyl)-**" (CAS Number: 1078-96-2) are scarce. This guide is a comprehensive review based on the established chemistry of its constituent functional groups—the butanenitrile core and the dichlorophenylsilyl moiety—and provides inferred properties and plausible experimental protocols based on analogous compounds.

Introduction

Butanenitrile, 4-(dichlorophenylsilyl)- is an organosilicon compound featuring a terminal nitrile group and a reactive dichlorophenylsilyl group. The unique combination of these functionalities suggests its potential as a versatile intermediate in organic synthesis and materials science. The nitrile group can be transformed into various other functional groups, while the dichlorosilyl moiety allows for the introduction of the phenylsilyl scaffold into other molecules, making it a potentially valuable building block in drug discovery and development. [1][2][3][4][5] Organosilicon compounds, in general, are explored for their potential to enhance the pharmacological properties of drug candidates.[1][5]



Physicochemical Properties

While specific experimental data for **Butanenitrile**, **4-(dichlorophenylsilyl)-** is not readily available, its properties can be estimated based on its structural components.

Table 1: Estimated Physicochemical Properties of Butanenitrile, 4-(dichlorophenylsilyl)-

Property	Value	Source/Basis	
Molecular Formula	C10H11Cl2NSi	[6]	
Molecular Weight	244.19 g/mol	[6]	
IUPAC Name	4- (Dichlorophenylsilyl)butanenitril e	[6]	
CAS Number	1078-96-2	[6]	
Boiling Point	Estimated >200 °C	Based on related dichlorosilanes and butyronitrile derivatives.[7][8]	
Density	Estimated >1.0 g/mL	Based on the presence of silicon and chlorine.	
Solubility	Soluble in aprotic organic solvents (e.g., DCM, THF, diethyl ether). Reacts with protic solvents (e.g., water, alcohols).	General solubility of organochlorosilanes and nitriles.[7]	

Synthesis

A plausible and efficient method for the synthesis of **Butanenitrile**, **4-(dichlorophenylsilyl)-** is the hydrosilylation of an unsaturated nitrile, such as 3-butenenitrile, with dichlorophenylsilane. This reaction typically utilizes a transition metal catalyst, most commonly a platinum-based catalyst like Speier's or Karstedt's catalyst.[9]

Proposed Synthetic Pathway:



Caption: Proposed synthesis of Butanenitrile, 4-(dichlorophenylsilyl)-.

Experimental Protocol: Hydrosilylation of 3-Butenenitrile

Disclaimer: This is a generalized protocol based on similar hydrosilylation reactions and should be optimized for safety and efficiency.

Materials:

- 3-Butenenitrile
- Dichlorophenylsilane
- Speier's catalyst (H2PtCl6 in isopropanol) or Karstedt's catalyst
- Anhydrous toluene (or other suitable aprotic solvent)
- Inert gas (Argon or Nitrogen)

Procedure:

- All glassware should be thoroughly dried and the reaction conducted under an inert atmosphere.
- In a flame-dried, three-necked flask equipped with a magnetic stirrer, reflux condenser, and a dropping funnel, add 3-butenenitrile and anhydrous toluene.
- Add the platinum catalyst (typically in the ppm range relative to the silane).
- Heat the mixture to a gentle reflux.
- Add dichlorophenylsilane dropwise from the dropping funnel to the refluxing mixture. An
 exothermic reaction may be observed.
- After the addition is complete, continue to reflux the mixture for several hours until the reaction is complete (monitor by GC or TLC).
- Cool the reaction mixture to room temperature.



• The product can be purified by fractional distillation under reduced pressure to remove the solvent and any unreacted starting materials.

Reactivity and Potential Applications

The reactivity of **Butanenitrile**, **4-(dichlorophenylsilyl)-** is dictated by its two primary functional groups: the nitrile and the dichlorosilyl group.

Table 2: Summary of Potential Reactions

Functional Group	Reagent/Condi tion	Product	Reaction Type	Reference
Nitrile (-CN)	LiAlH4	5-Amino-1- phenyl-1- silapentane derivative	Reduction	[10][11]
H3O+, heat	4- (Dichlorophenylsi lyl)butanoic acid	Hydrolysis	[12][13]	
Grignard Reagent (RMgX) followed by H3O+	Ketone derivative	Nucleophilic Addition	[10][11]	_
Dichlorosilyl (- SiCl2Ph)	Water/Moisture	Phenylsiloxane oligomers/polym ers	Hydrolysis	_
Alcohols (ROH)	Dialkoxyphenylsil yl derivative	Alcoholysis		_
Grignard Reagent (R'MgX)	Dialkylphenylsilyl or diarylphenylsilyl derivative	Nucleophilic Substitution	_	

General Reactivity Workflow:



Caption: Potential reaction pathways for Butanenitrile, 4-(dichlorophenylsilyl)-.

Potential Applications:

- Intermediate in Drug Discovery: The nitrile group can serve as a precursor to amines, carboxylic acids, or ketones, which are common functional groups in pharmaceuticals.[10]
 [11][12][13][14][15][16] The phenylsilyl moiety can be used to introduce silicon into a drug candidate, potentially improving its metabolic stability and pharmacokinetic profile.[1][4][5]
- Monomer for Polysiloxanes: The dichlorosilyl group can undergo hydrolysis and polycondensation to form polysiloxanes. The pendant butanenitrile group would introduce functionality into the polymer backbone, which could be further modified.
- Surface Modification Agent: The reactive Si-Cl bonds can react with hydroxyl groups on surfaces like silica or glass, allowing for the covalent attachment of the butanenitrile functionality.

Safety and Handling

- Dichlorophenylsilanes are corrosive and react with moisture to produce hydrogen chloride (HCl) gas. Therefore, **Butanenitrile**, **4-(dichlorophenylsilyl)-** should be handled in a well-ventilated fume hood, and appropriate personal protective equipment (gloves, safety glasses, lab coat) should be worn.
- The compound is likely to be combustible.
- The nitrile group can be toxic.[4]

This guide provides a foundational understanding of **Butanenitrile**, **4-(dichlorophenylsilyl)-**, based on established chemical principles. Further experimental investigation is necessary to fully characterize its properties and explore its potential applications.

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